

# alternative fungicides to guazatine acetate salt for post-harvest applications

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## Compound of Interest

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## A Comparative Guide to Alternative Fungicides for Post-Harvest Applications

For Researchers, Scientists, and Drug Development Professionals

The control of post-harvest fungal diseases is a critical aspect of ensuring food security and minimizing economic losses in the agricultural sector. For decades, **guazatine acetate salt** has been a widely used fungicide for this purpose. However, concerns regarding the development of resistant fungal strains and potential environmental impacts have spurred the search for effective alternatives. This guide provides an objective comparison of the performance of several alternative fungicides to guazatine acetate for post-harvest applications, supported by experimental data.

## Performance Comparison of Post-Harvest Fungicides

The following table summarizes the efficacy of guazatine and its alternatives in controlling key post-harvest pathogens, primarily *Penicillium digitatum* (green mold) on citrus fruits. The data has been compiled from various experimental studies.

| Fungicide         | Chemical Class    | Target Pathogen(s)                               | Efficacy (% Disease Control)  | Effective Concentration | Phytotoxicity |
|-------------------|-------------------|--|---|-------------------------|---------------|
| Guazatine Acetate | Guanidine         | Penicillium digitatum, Geotrichum citri-aurantii | Effective against sour rot and green mold[1][2][3]  | 1000 ppm[3]             | Low           |
| Azoxystrobin      | Strobilurin       | Penicillium digitatum                            | Up to 98% protective control.[4][5][6][7] Very high at early application times.[4][5][6]                  | 1000-1200 mg/L[4][5][6] | Low           |
| Fludioxonil       | Phenylpyrrole     | Penicillium digitatum, Diplodia stem-end rot     | Very high at early application times,[4][5][6] effective against green mold and Diplodia stem-end rot.[8] | 1000-1200 mg/L[4][5][6] | Low           |
| Pyrimethanil      | Anilinopyrimidine | Penicillium digitatum                            | High level of green mold control,[4][5][6] but less effective against Diplodia stem-end rot.[8]           | 1000 mg/L[4][5][6]      | Low           |

|                                    |                |                       |  |                  |               |
|------------------------------------|----------------|-----------------------|--|------------------|---------------|
| Imazalil                           | Imidazole      | Penicillium digitatum | Effective, but resistance is common. <a href="#">[1]</a>                                     | 1000 ppm         | Low           |
| Thiabendazole (TBZ)                | Benzimidazole  | Penicillium digitatum | Effective, but widespread resistance reported. <a href="#">[1]</a>                           | 1000 ppm         | Low           |
| Sodium Bicarbonate                 | Inorganic Salt | Penicillium digitatum | Moderate, enhances efficacy of other fungicides. <a href="#">[9]</a><br><a href="#">[10]</a> | 3%               | Low           |
| Plant Extracts (e.g., Neem, Chili) | Botanical      | Penicillium digitatum | Can be effective, but efficacy varies.   | Not standardized | Generally low |

## Experimental Protocols

A standardized methodology is crucial for the accurate evaluation of post-harvest fungicide efficacy. The following is a representative experimental protocol for an in vivo drench test on citrus fruit, synthesized from methodologies described in the cited literature.

Objective: To evaluate the efficacy of alternative fungicides in controlling green mold (*Penicillium digitatum*) on citrus fruit.

Materials:

- Mature, unwaxed citrus fruits (e.g., lemons or oranges)
- Pure culture of *Penicillium digitatum*
- Fungicide formulations to be tested

- Sterile distilled water
- Hemocytometer or spectrophotometer for spore counting
- Sterile wound inoculation tool (e.g., a nail or borer)
- Pressurized sprayer or dipping tanks
- Controlled environment chamber (20-25°C, 85-95% relative humidity)

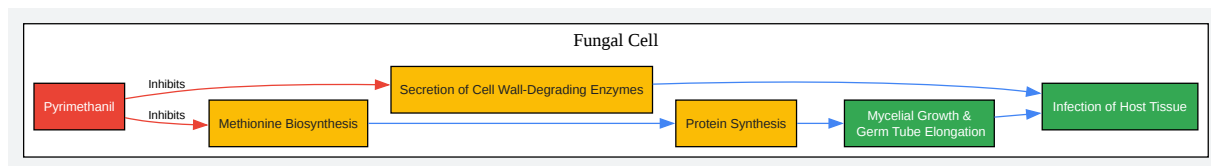
#### Procedure:

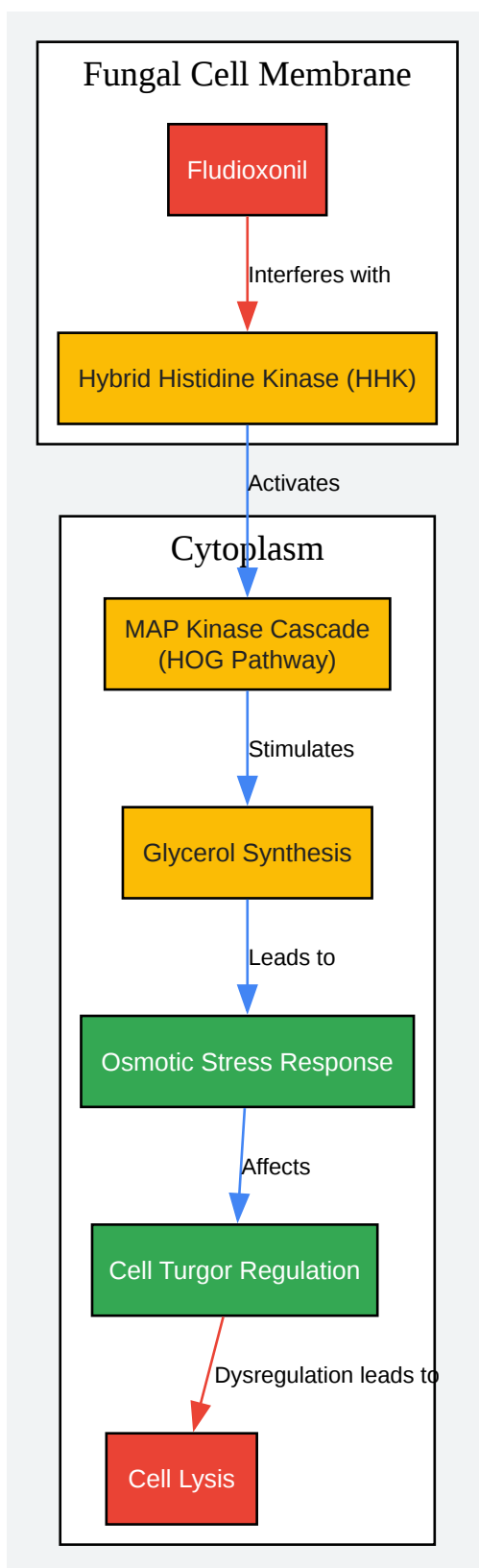
- **Fruit Preparation:** Select healthy, uniform fruits free from any visible injuries or infections. Wash the fruits with a mild detergent and rinse thoroughly with sterile distilled water. Allow the fruits to air dry completely.
- **Inoculum Preparation:** Prepare a spore suspension of *P. digitatum* from a 7-10 day old culture grown on potato dextrose agar (PDA). Flood the plate with sterile distilled water containing a wetting agent (e.g., 0.01% Tween 80) and gently scrape the surface to dislodge the conidia. Filter the suspension through sterile cheesecloth to remove mycelial fragments. Adjust the spore concentration to  $1 \times 10^6$  conidia/mL using a hemocytometer or spectrophotometer.
- **Inoculation:** Create a uniform wound (e.g., 2 mm deep and 1 mm wide) at the equator of each fruit using a sterile inoculation tool. Pipette a small volume (e.g., 10-20  $\mu$ L) of the prepared spore suspension into each wound.
- **Fungicide Application:**
  - **Drench Application:** Prepare the fungicide solutions at the desired concentrations. Place the inoculated fruits in plastic trays and drench them with the fungicide solution for a specified duration (e.g., 30-60 seconds), ensuring complete coverage.
  - **Spray Application:** Use a pressurized sprayer to apply the fungicide solution to the fruits until runoff.

- Incubation: After treatment, allow the fruits to air dry. Place the fruits in a controlled environment chamber at 20-25°C and 85-95% relative humidity.
- Data Collection: After a set incubation period (e.g., 7 days), assess the fruits for the incidence and severity of green mold.
  - Disease Incidence (%):  $(\text{Number of infected fruits} / \text{Total number of fruits}) \times 100$ .
  - Disease Severity: Can be rated on a scale (e.g., 0 = no decay, 1 = 1-25% decay, 2 = 26-50% decay, 3 = 51-75% decay, 4 = >75% decay).
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

## Mode of Action of Alternative Fungicides

Understanding the mechanism by which a fungicide inhibits fungal growth is crucial for developing effective disease management strategies and mitigating the risk of resistance. The following diagrams illustrate the mode of action of pyrimethanil and the signaling pathway affected by fludioxonil.





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